

Synthesis Protocol for 1H-Indazole-3-carboxylic acid methyl ester

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Compound of Interest

Compound Name: Indazole-3-carboxylic acid

Cat. No.: B026865

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Application Notes

This document provides a detailed protocol for the synthesis of 1H-Indazole-3-carboxylic acid methyl ester, a key intermediate in the development of various pharmaceutical compounds.[1][2][3] The described method is a straightforward acid-catalyzed esterification of 1H-Indazole-3-carboxylic acid. This compound and its derivatives are of significant interest in medicinal chemistry, serving as building blocks for anti-inflammatory agents, anti-cancer drugs, and synthetic cannabinoids.[2][4] The protocol is intended for researchers, scientists, and professionals in drug development and organic synthesis.

The presented methodology is based on established and published procedures, ensuring reliability and reproducibility.[5][6][7] Alternative synthetic routes exist, including the cyclization of ortho-phenylenediamines and C-H activation methods, but the direct esterification of the carboxylic acid is often preferred for its simplicity and efficiency.[1]

Reaction Scheme

Caption: Workflow for the synthesis of 1H-Indazole-3-carboxylic acid methyl ester.

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